

# HEDTA cost-effectiveness analysis vs alternative chelators

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**Compound Focus:** Hydroxyethylethylenediaminetriacetic acid

CAS No.: 139-89-9

Cat. No.: S569916

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## Performance and Economic Overview of Chelators

The following tables consolidate key information from recent studies on chelator performance and economic evaluations.

**Table 1: Comparative Performance of GLDA and HEDTA in Acidic Conditions (pH 1-3)** This data is derived from a 2025 study that evaluated chelators for use in oil and gas production, assessing performance through computational and experimental methods [1].

Chelator	Performance for Ca <sup>2+</sup> Ions	Performance for Fe <sup>2+</sup> Ions	Key Findings & Potential Advantages
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| **GLDA** (Tetrasodium Glutamate Diacetate)| More effective at **pH 3** [1] | Outperformed HEDTA at **both pH 1 and pH 3** [1] | • **Biodegradable** (derived from glutamic acid) [1] • Potentially superior electron transfer & stronger adsorption [1] | | **HEDTA** (Hydroxyethylenediamine Triacetic Acid)| More effective at **pH 1** [1] | Less effective than GLDA across tested pH levels [1] | • Better calcium ion sequestration under the most acidic conditions (pH 1) [1] |

**Table 2: Clinical and Economic Profile of Selected Chelators** This table synthesizes data from sources discussing medical applications, including a 2025 economic evaluation of DMSA and clinical comparisons

[2] [3].

Chelator	Key Medical Applications	Economic & Clinical Notes
<b>DMSA</b> (Dimercaptosuccinic Acid)   Lead poisoning (FDA-approved); Mercury, Arsenic detox [2]   • <b>Oral administration</b> [2] • <b>Cost-effective &amp; dominant</b> in a 2025 model for kidney transplant recipients with high-normal lead levels, improving health outcomes while reducing costs [3].     <b>DMPS</b> (Dimercaptopropane-1-sulfonic Acid)   Mercury, Lead detox (Not FDA-approved) [2]   • Available orally or intravenously (IV) [2] • Requires professional oversight due to risks of aggressive metal mobilization [2].     <b>EDTA</b> (Ethylenediaminetetraacetic Acid)   Lead, Cadmium poisoning (FDA-approved) [2] [4]   • <b>IV administration only</b> [2] • Requires clinical supervision due to risk of depleting essential minerals [2] [4].		

## Experimental Insights and Methodology

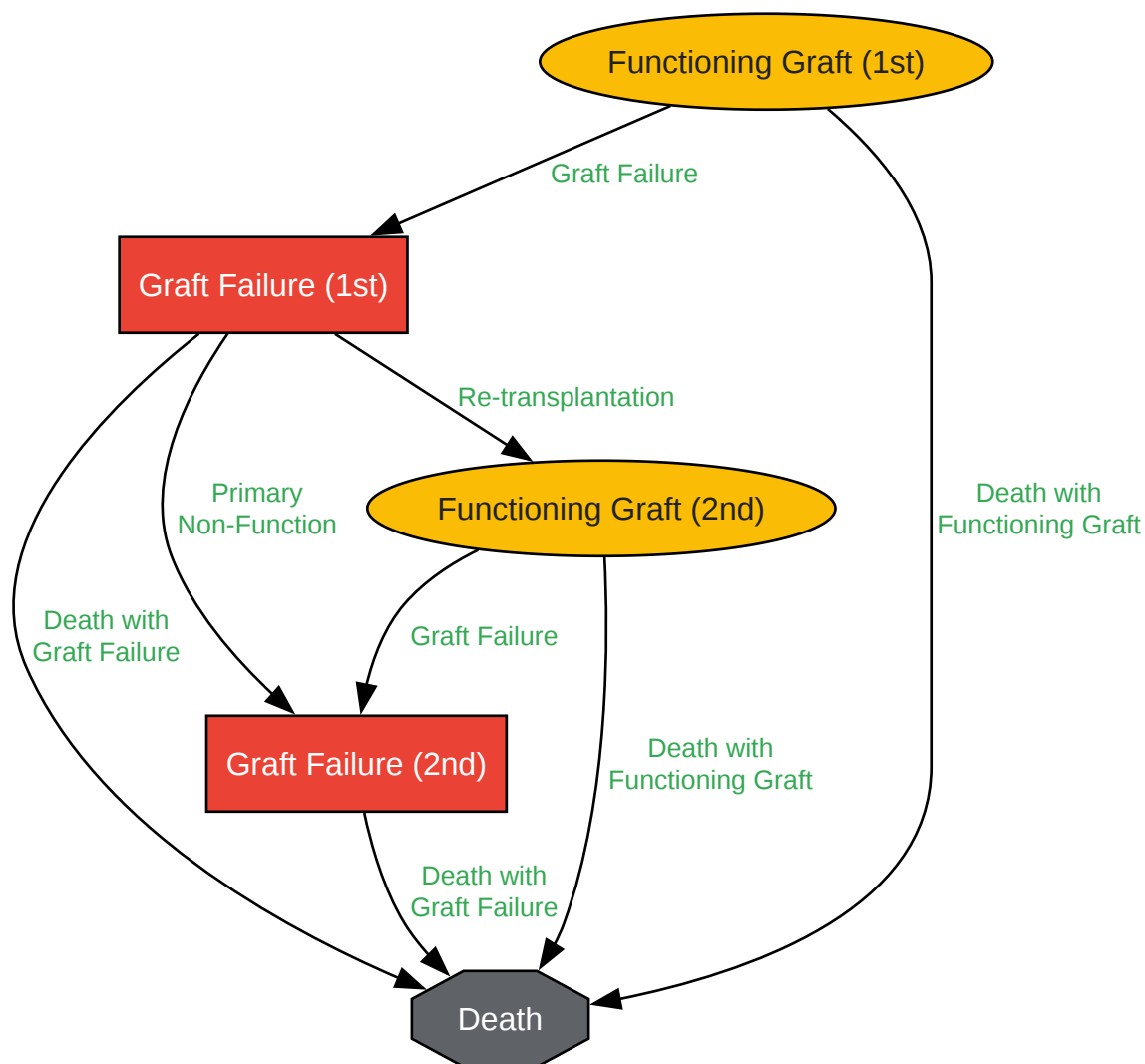
For the GLDA vs. HEDTA study, the experimental protocol provides context for the data in Table 1 [1].

- **Computational Methods:** Density Functional Theory (DFT) and Monte Carlo simulations were used to investigate quantum chemistry and adsorption energies of the chelators. Key parameters calculated included energy gap, electronegativity, and global hardness [1].
- **Performance Testing:** The chelating ability for  $\text{Ca}^{2+}$  and  $\text{Fe}^{2+}$  was experimentally validated using a slurry reactor method.
  - **Conditions:** Tests were conducted at **pH 1 and 3** and a temperature of **80 °C** to simulate harsh industrial environments [1].
  - **Measurement:** Chelated  $\text{Ca}^{2+}$  concentration was quantified using **Inductively Coupled Plasma – Optical Emission Spectroscopy (ICP-OES)**, while  $\text{Fe}^{2+}$  chelation was measured via **ultraviolet–visible (UV–vis) absorption spectroscopy** [1].

The economic finding for DMSA in Table 2 is based on a Markov model simulating the life course of kidney transplant recipients, analyzing cost-effectiveness from a healthcare payer's perspective over a lifetime horizon [3].

## Visualizing Chelation Therapy Economic Evaluation

The diagram below illustrates the structure of the cost-effectiveness analysis for DMSA therapy in kidney transplant recipients, based on the study referenced [3].



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## References

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2. DMSA vs. DMPS vs. EDTA: Which Chelator Is Right for You? [rockridgepharmacy.com]

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